

molecular structure and formula of 2-aminothiophene-3-carboxylic acid

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Compound of Interest

Compound Name: 2-aminothiophene-3-carboxylic
Acid

Cat. No.: B1270716

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An In-depth Technical Guide to **2-Aminothiophene-3-carboxylic Acid**: A Cornerstone for Modern Drug Discovery

Introduction

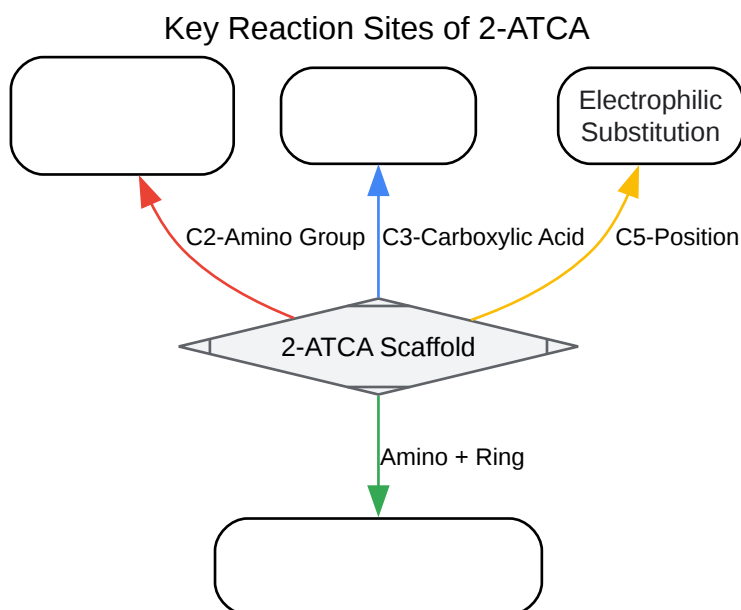
2-Aminothiophene-3-carboxylic acid (2-ATCA) is a heterocyclic compound that has emerged as a "privileged scaffold" in medicinal chemistry and drug development. Its unique structural arrangement, featuring a sulfur-containing aromatic thiophene ring substituted with both an amino and a carboxylic acid group, provides a versatile platform for chemical modification. This guide offers a comprehensive overview of 2-ATCA, from its fundamental molecular properties and synthesis to its chemical reactivity and critical applications as a building block for novel therapeutic agents. As Senior Application Scientists, our focus is not merely on the "what" but the "why"—elucidating the causal relationships between structure, reactivity, and biological function that make 2-ATCA an invaluable tool for researchers in the pharmaceutical sciences.

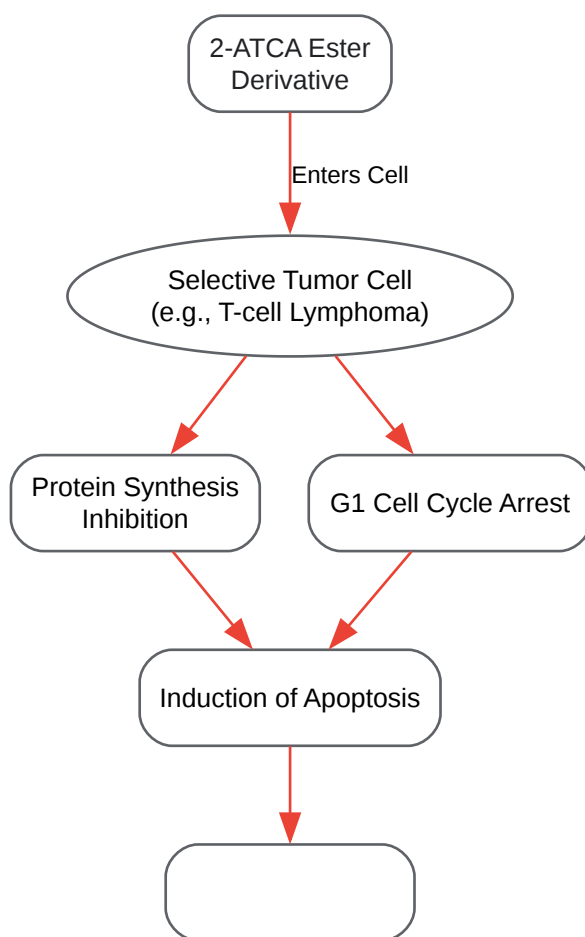
Molecular Structure and Physicochemical Properties

The therapeutic potential of any core scaffold originates from its fundamental structure and resulting physicochemical properties. 2-ATCA is a crystalline solid whose structure is defined by a planar, five-membered thiophene ring.^[1] This planarity, coupled with the electron-donating

amino group and the electron-withdrawing carboxylic acid group, establishes a unique electronic and steric profile that governs its reactivity and intermolecular interactions.

The amino group at the C2 position and the carboxylic acid at the C3 position are key to its function. They can act as hydrogen bond donors and acceptors, respectively, which is critical for binding to biological targets such as enzyme active sites and receptors.





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References

- 1. journals.iucr.org [journals.iucr.org]
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